

Polonium-214: A Technical Guide to its Nuclear Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Polonium-214 (214Po) is a highly radioactive isotope of the element polonium. It is a naturally occurring radionuclide and a key member of the uranium-238 decay chain.[1] Its extremely short half-life and energetic alpha decay make it a subject of significant interest in various scientific fields, including nuclear physics and health sciences, particularly in the context of radon exposure and its progeny.[2][3] This document provides a comprehensive overview of the nuclear properties of **Polonium-214**, including its decay characteristics, parent and daughter nuclides, and the experimental methods used to determine these properties.

Core Nuclear Properties

The fundamental nuclear characteristics of **Polonium-214** are summarized in the table below. These properties are critical for understanding its behavior and radiological impact.



Property	Value
Half-life (T½)	164.3 μs
Decay Mode	Alpha (α) Decay (100%)
Decay Energy (Q-value)	7.83354(6) MeV
Parent Nuclides	Bismuth-214 (²¹⁴ Bi), Radon-218 (²¹⁸ Rn)
Daughter Nuclide	Lead-210 (²¹⁰ Pb)
Atomic Mass	213.9952012(16) u
Spin and Parity	0+

Decay Characteristics

Polonium-214 decays exclusively via alpha emission, transforming into the more stable Lead-210 isotope.[4][5][6] The nuclear equation for this decay is:

$$^{214}84P0 \rightarrow ^{210}82Pb + ^{4}2He[4]$$

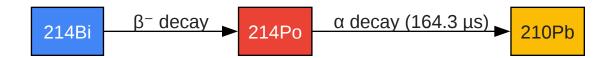
The alpha decay of **Polonium-214** is characterized by the release of a significant amount of energy, primarily in the form of the kinetic energy of the emitted alpha particle (a helium nucleus).[7][8] The primary alpha particle energy is approximately 7.687 MeV.[9] A less frequent alpha emission with an energy of 6.8924 MeV has also been observed.[9]

In addition to alpha particles, the decay process can be accompanied by the emission of gamma rays.[10] For instance, a photon with an energy of 0.7973 MeV is associated with the decay of **Polonium-214**, though with a very low probability.[9]

Decay Chain Context

Polonium-214 is a short-lived but important intermediate in the Uranium-238 (²³⁸U) decay series, one of the three classical radioactive decay chains.[1] Its immediate parent is Bismuth-214, which undergoes beta decay to form **Polonium-214**.[11][12] Subsequently, **Polonium-214**'s alpha decay contributes to the formation of Lead-210.[13][14]





Click to download full resolution via product page

Immediate decay pathway leading to and from **Polonium-214**.

A broader view of its position within the latter part of the Uranium-238 decay chain is illustrated below.



Click to download full resolution via product page

Polonium-214 within the Uranium-238 decay series.

Experimental Protocols

The determination of the nuclear properties of short-lived isotopes like **Polonium-214** requires sophisticated experimental techniques.

Half-life Measurement

A common method for measuring the short half-life of **Polonium-214** involves delayed coincidence counting.[15] In this technique, the detection of the event that forms the nuclide (the "start" signal) is correlated with the detection of its decay (the "stop" signal).

Experimental Workflow for Half-life Determination:

- Source Preparation: A source containing a parent nuclide of Polonium-214, such as Radium-226 (which is in equilibrium with its decay products, including Bismuth-214), is utilized.[16]
- Detection System: An ion-implanted planar silicon detector is used to detect the emitted alpha particles. This type of detector offers excellent energy resolution.

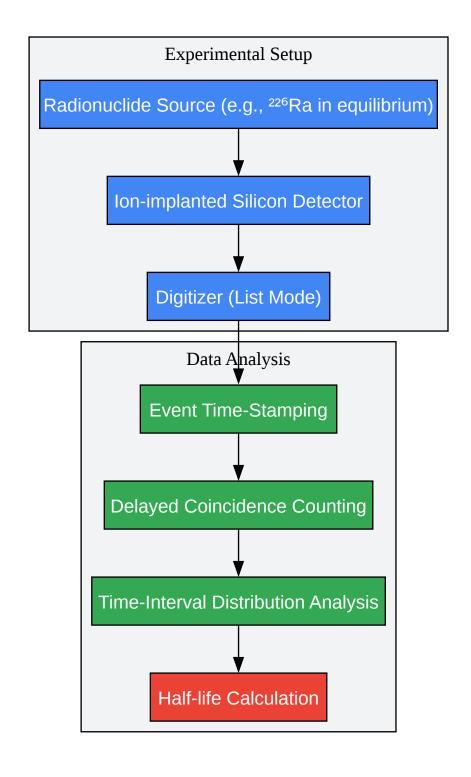






- Signal Processing: The signals from the detector are processed by a digitizer operating in list mode. This allows for the recording of both the energy and the precise time of each detection event with high temporal resolution (e.g., 10 ns precision).[15]
- Data Analysis: The half-life is deduced from the time differences between the alpha decays that populate **Polonium-214** and those corresponding to its decay. This is achieved through time-interval distribution analysis.[15]





Click to download full resolution via product page

Workflow for the experimental determination of the half-life of **Polonium-214**.

Decay Energy and Gamma Spectroscopy

Foundational & Exploratory





The decay energy and the energies of any associated gamma emissions are determined using high-resolution spectroscopy.

- Gamma-ray Detection: A Germanium (Lithium) detector, Ge(Li), or a High-Purity Germanium (HPGe) detector is used to measure the gamma-ray spectrum from a source containing
 Polonium-214 in equilibrium with its parent.[17] These detectors are chosen for their excellent energy resolution.
- Alpha Spectroscopy: For measuring the energy of the alpha particles, a silicon detector is
 often employed. The system is calibrated using sources with well-known alpha emission
 energies.
- Coincidence Measurements: To establish the relationships between different emissions (e.g., which gamma rays are in cascade), gamma-gamma coincidence measurements are performed. This involves using two or more detectors and recording events that occur within a very short time window.[16]
- Level Scheme Construction: By analyzing the energies and intensities of the detected gamma rays and their coincidence relationships, a nuclear level scheme for the daughter nucleus (Lead-210) can be constructed.[16] The Q-value of the decay is determined from the masses of the parent and daughter nuclides and the emitted particles.

Applications and Relevance

The study of **Polonium-214** is of paramount importance for several reasons:

- Health Physics and Dosimetry: As a radon daughter, Polonium-214 contributes significantly
 to the radiation dose received by the public from natural background radiation.[2][3]
 Understanding its decay properties is crucial for accurate internal dosimetry, particularly for
 the respiratory tract.
- Nuclear Forensics: The presence and ratios of Polonium-214 and its progeny can be used to determine the age and origin of nuclear materials.
- Fundamental Nuclear Physics: The decay of Polonium-214 provides valuable data for testing and refining nuclear models, particularly those related to alpha decay and nuclear structure.[18]



Conclusion

Polonium-214 is a radionuclide with a very short half-life and energetic alpha decay that plays a crucial role in the Uranium-238 decay chain. Its nuclear properties have been well-characterized through sophisticated experimental techniques. A thorough understanding of these properties is essential for researchers and professionals in fields ranging from nuclear physics to environmental science and radiation protection. The data and methodologies presented in this guide provide a solid foundation for further research and application involving this important isotope.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. schoolphysics.co.uk [schoolphysics.co.uk]
- 2. researchgate.net [researchgate.net]
- 3. Polonium Health Risks of Radon and Other Internally Deposited Alpha-Emitters NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. ck12.org [ck12.org]
- 5. testbook.com [testbook.com]
- 6. homework.study.com [homework.study.com]
- 7. youtube.com [youtube.com]
- 8. The nucleus of the polonium isotope ²¹⁴Po (mass 214 u) is radioac... | Study Prep in Pearson+ [pearson.com]
- 9. Nuclear Data Viewer [wise-uranium.org]
- 10. apps.dtic.mil [apps.dtic.mil]
- 11. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 12. Polonium-214 isotopic data and properties [chemlin.org]
- 13. brainly.com [brainly.com]



- 14. Solved: What daughter nuclide forms when polonium- 214 undergoes alpha decay?
 _(83)^(214)Bi _(86)^ [Physics] [gauthmath.com]
- 15. Measurements of the half-life of 214Po and 218Rn using digital electronics PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. On the level scheme of polonium 214 formed in the beta decay of bismuth 214 [inis.iaea.org]
- 17. osti.gov [osti.gov]
- 18. web.mit.edu [web.mit.edu]
- To cite this document: BenchChem. [Polonium-214: A Technical Guide to its Nuclear Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238110#nuclear-properties-of-the-polonium-214-isotope]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com